

Application Notes and Protocols: 1-Nitropropan-2-ol in Chemical Reactions

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Compound of Interest

Compound Name: 1-nitropropan-2-ol

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Executive Summary

While the structural features of **1-nitropropan-2-ol**, including a hydroxyl group and a nitro group, suggest potential for hydrogen bonding and polarity, a comprehensive review of the scientific literature indicates that it is not commonly utilized as a solvent in chemical reactions. Its primary role in organic synthesis is that of a versatile intermediate and building block. Its isomer, 1-nitropropane, however, is recognized as a solvent.^{[1][2]} This document provides a detailed overview of **1-nitropropan-2-ol**'s applications as a reactant, its physicochemical properties, and protocols for its synthesis, which is crucial for its use in further chemical transformations.

Physicochemical Properties of 1-Nitropropan-2-ol and Related Compounds

A clear understanding of a compound's physical and chemical properties is essential for its application in the laboratory. The following table summarizes key properties of **1-nitropropan-2-ol** and its isomer, 1-nitropropane, for comparison.

Property	1-Nitropropan-2-ol	1-Nitropropane	Reference(s)
Molecular Formula	C ₃ H ₇ NO ₃	C ₃ H ₇ NO ₂	[3]
Molecular Weight	105.09 g/mol	89.09 g/mol	[3]
Appearance	-	Colorless oily liquid	[1]
Boiling Point	~130 °C	132 °C	[2][4]
Density	~1.06 g/cm ³ at room temperature	~1.00 g/cm ³	[1][4]
Solubility in Water	Soluble	Slightly soluble (1.4 g/100 mL)	[1][4]
Primary Use	Synthesis Intermediate	Solvent, Propellant	[1][4]

Applications in Organic Synthesis

1-Nitropropan-2-ol is a valuable intermediate in organic synthesis due to the presence of both a hydroxyl and a nitro functional group.[4][5] These groups can be readily transformed into other functionalities, making it a key building block for more complex molecules.[5]

Key Reactions of 1-Nitropropan-2-ol:

- **Oxidation:** The secondary alcohol group can be oxidized to a ketone, forming 1-nitropropan-2-one.[4]
- **Reduction:** The nitro group can be reduced to an amine, yielding 2-amino-1-propanol, a useful precursor for pharmaceuticals and other biologically active compounds.[4]
- **Substitution:** The nitro group can be replaced by other functional groups through nucleophilic substitution reactions.[4]

Experimental Protocols

The most common method for the synthesis of β-nitro alcohols like **1-nitropropan-2-ol** is the Henry (or nitroaldol) reaction.[5] This reaction involves the base-catalyzed addition of a

nitroalkane to an aldehyde or ketone.

Protocol: Synthesis of 1-Nitropropan-2-ol via the Henry Reaction

This protocol describes the synthesis of **1-nitropropan-2-ol** from nitromethane and acetaldehyde.

Materials:

- Nitromethane
- Acetaldehyde
- Potassium Carbonate (K_2CO_3)
- Deionized Water
- Diethyl ether
- Magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer, add nitromethane and a catalytic amount of potassium carbonate.

- Cool the flask in an ice bath to 0-5 °C.
- Slowly add acetaldehyde to the reaction mixture via a dropping funnel over a period of 30 minutes, ensuring the temperature remains below 10 °C.
- After the addition is complete, allow the reaction to stir at room temperature for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield crude **1-nitropropan-2-ol**.
- The crude product can be further purified by vacuum distillation.

Visualizations

Synthesis of 1-Nitropropan-2-ol via the Henry Reaction

Caption: Synthesis of **1-nitropropan-2-ol**.

Key Chemical Transformations of 1-Nitropropan-2-ol

Caption: Chemical transformations of **1-nitropropan-2-ol**.

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